

Reducing phytotoxicity of dithianon on sensitive crop varieties

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Compound of Interest

Compound Name: Dithianon

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Technical Support Center: Dithianon Phytotoxicity

This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address challenges related to the phytotoxicity of **dithianon** on sensitive crop varieties.

Troubleshooting Guide

Q1: I have observed leaf spotting, russetting, or stunting in my sensitive crop variety after applying **dithianon**. What are the immediate steps to diagnose and manage this issue?

A1: If you suspect **dithianon** phytotoxicity, follow these steps:

- **Cease Further Applications:** Immediately stop any further application of **dithianon** to the affected crops to prevent escalating damage.
- **Document Symptoms:** Record the symptoms with high-resolution photographs. Note the pattern of damage across the plant and the field. Phytotoxicity often appears on younger, more sensitive tissues.
- **Review Application Parameters:** Cross-verify your application records. Check the applied rate, spray volume, timing, and weather conditions during application. Under certain climatic

conditions, some apple varieties may be more susceptible to russetting following **dithianon** treatments during blossom and early fruit development[1].

- **Consult Product Label:** Re-read the product label for specific warnings or restrictions related to your crop variety. For example, on the 'Golden Delicious' apple variety, **Dithianon WG** should not be used after the green cluster stage[2].
- **Conduct a Plant Stress Analysis:** If possible, collect tissue samples from affected and unaffected plants for biochemical analysis to confirm stress markers, such as reactive oxygen species (ROS) or electrolyte leakage.

Q2: How can I differentiate between **dithianon** phytotoxicity and symptoms of a fungal disease?

A2: Differentiating between phytotoxicity and disease requires careful observation:

- **Symptom Distribution:** Phytotoxicity symptoms often appear uniformly on plant parts that were directly exposed to the spray, such as the upper surfaces of leaves. Disease symptoms may appear more randomly, often starting as isolated spots that spread.
- **Symptom Onset:** Phytotoxicity symptoms typically appear relatively quickly after application (within hours to a few days). Fungal diseases have an incubation period, and symptoms may develop more slowly.
- **Signs of Pathogen:** Look for signs of a fungus, such as mycelial growth, spores, or fruiting bodies, which will be absent in the case of phytotoxicity.
- **Check Unsprayed Controls:** Always maintain an unsprayed control group of plants. If these plants do not show the symptoms, it strongly suggests the cause is the chemical application.

Q3: My experiments using safeners to reduce **dithianon** phytotoxicity are yielding inconsistent results. What factors could be contributing to this variability?

A3: Inconsistent results with safeners can be attributed to several factors:

- **Safener-Herbicide/Fungicide Specificity:** Safeners often have a high degree of specificity. A safener developed for a specific herbicide may not be effective for a fungicide like **dithianon**.

[3] The mechanism of action of the safener must be compatible with the crop and the fungicide.

- **Application Method:** The method of safener application is crucial. Safeners can be applied as a seed treatment, a tank-mix with the pesticide, or as a pre-packaged formulation.[4] The chosen method will influence its uptake and effectiveness.
- **Environmental Conditions:** Temperature, humidity, and soil moisture can influence the plant's metabolic rate, affecting its ability to respond to the safener and metabolize the fungicide.
- **Crop Growth Stage:** The developmental stage of the crop can impact its sensitivity to the fungicide and its response to the safener.[5] Applications during sensitive periods like flowering may still result in phytotoxicity despite safener use.[1]

Frequently Asked Questions (FAQs)

Q1: What is **dithianon** and its fungicidal mode of action?

A1: **Dithianon** is a broad-spectrum, protective dicarbonitrile fungicide used to control various foliar diseases like scab, downy mildew, and anthracnose on pome fruits, stone fruits, grapes, and other crops.[6][7][8] Its mode of action is multi-site, meaning it interferes with multiple metabolic processes within the fungal cell.[6] It reacts with sulfur-containing groups, such as thiol groups in enzymes and proteins, disrupting cellular respiration and other vital functions, ultimately inhibiting spore germination.[8][9]

Q2: What are the typical symptoms of **dithianon** phytotoxicity on sensitive crops?

A2: Symptoms of **dithianon** phytotoxicity can vary depending on the crop species, variety, growth stage, and environmental conditions. Commonly reported symptoms include:

- **Russetting:** A brownish, corky texture on the skin of fruits, particularly in sensitive apple varieties when applied during early fruit development.[1]
- **Leaf Spotting or Necrosis:** Development of dead spots on the leaves.
- **Chlorosis:** Yellowing of leaf tissue.
- **Stunting:** Reduced plant growth or vigor.

- Skin Irritation: In sensitive individuals, **dithianon** may cause skin irritation.[7]

Q3: How can application timing and conditions be optimized to minimize phytotoxicity?

A3: Proper application timing is critical for minimizing phytotoxicity.[10]

- Avoid Sensitive Growth Stages: Do not apply during periods of high sensitivity, such as during flowering or early fruit development, especially for known sensitive varieties.[1] For instance, on Golden Delicious apples, applications should cease after the green cluster stage.[2]
- Favorable Weather: Apply during cooler, more humid conditions (e.g., early morning or late evening) to slow drying time and potentially improve absorption while reducing stress on the plant. Avoid application during periods of high temperatures and intense sunlight.
- Application Intervals: Adhere to the recommended intervals between applications, which can range from 7 to 14 days depending on disease pressure and crop growth rate.[2]

Q4: What are safeners, and can they be used to protect crops from **dithianon**?

A4: Safeners are chemical compounds used in agriculture to protect crops from herbicide injury without reducing the herbicide's effectiveness against weeds.[4][11] They typically work by enhancing the crop's ability to metabolize the herbicide, often by inducing detoxification pathways involving enzymes like glutathione S-transferases (GSTs) and cytochrome P450 monooxygenases.[3][11]

While the concept is well-established for herbicides, the use of safeners with fungicides like **dithianon** is less common. However, the underlying principle of enhancing the plant's detoxification pathways could be a viable research avenue. Natural compounds like salicylic acid and its analogs have also been investigated as potential safeners.[12]

Q5: Are there formulation or mixture strategies that can reduce **dithianon** phytotoxicity?

A5: Yes, formulation and tank-mixing can influence phytotoxicity.

- Formulation Type: **Dithianon** is available in various formulations like water-dispersible granules (WG), suspension concentrates (SC), and wettable powders (WP).[13] The

adjuvants and inert ingredients in a specific formulation can affect its safety profile on sensitive crops.

- **Incompatible Mixtures:** Do not mix **dithianon** with highly alkaline products, such as lime sulfur, as this can cause it to decompose.[1][7] It is also incompatible with certain mineral oil sprays.[7]
- **Tank Mixtures:** Tank-mixing **dithianon** with other active ingredients can sometimes alter its phytotoxic potential. For example, it is sometimes used in combination with mancozeb or pyrimethanil.[2][8] Always perform a jar test to check for physical compatibility before mixing products in the spray tank.

Quantitative Data Summary

Table 1: **Dithianon** Application Parameters for Apples

Parameter	Recommendation	Source(s)
Target Disease	Scab (<i>Venturia</i> spp.)	[1]
Application Rate	0.5 kg - 0.75 kg product/ha	[1][2]
Water Volume	Minimum 200 L/ha (adjust for tree size)	[1][2]
Application Timing	From beginning of bud burst	[1][2]
Special Restriction	On 'Golden Delicious', do not use after green cluster	[2]
Application Interval	7 - 14 days (shorter interval for high disease pressure)	[2]
Max Applications/Year	6 - 12	[1][2]
Pre-Harvest Interval	42 days	[1]

Table 2: Maximum Residue Limits (MRLs) for **Dithianon** in Apple

Regulatory Body	MRL (mg/kg)	Source(s)
European Union (EU)	3.0	[14]
Food Safety and Standards Authority of India (FSSAI)	0.1	[14]

Detailed Experimental Protocols

Protocol 1: Assessment of **Dithianon** Phytotoxicity in Sensitive Crop Varieties

- Objective: To visually and quantitatively assess the phytotoxic effects of **dithianon** on a sensitive crop variety under controlled conditions.
- Methodology: Based on EPPO Standard PP 1/135 (4).[\[5\]](#)
 - Plant Material: Use a known sensitive cultivar and a tolerant cultivar for comparison. Grow plants to a specific, uniform growth stage (e.g., 4-6 true leaves).
 - Experimental Design: Use a randomized complete block design with at least 4 replicates per treatment.
 - Treatments:
 - Untreated Control (water spray)
 - **Dithianon** at the recommended label rate (1X)
 - **Dithianon** at double the recommended rate (2X) to simulate over-application.
 - Application: Apply treatments using a calibrated research sprayer to ensure uniform coverage. Conduct the trial in the absence of the target disease to ensure observed symptoms are due to phytotoxicity.[\[5\]](#)
 - Assessments:
 - Visual Injury Rating: At 3, 7, and 14 days after treatment (DAT), visually score phytotoxicity on a scale of 0% (no injury) to 100% (plant death). Record specific

symptoms (e.g., chlorosis, necrosis, stunting, russetting).

- Plant Height: Measure plant height from the soil line to the apical meristem at 14 DAT.
- Biomass Measurement: At 21 DAT, harvest the above-ground portion of the plants. Record fresh weight, then dry the tissue at 70°C for 72 hours and record the dry weight.
- Data Analysis: Analyze the data using ANOVA to determine significant differences between treatments.

Protocol 2: Quantification of Oxidative Stress in Plant Tissue

- Objective: To measure key biochemical markers of oxidative stress induced by **dithianon**.
- Methodology: Adapted from standard protocols for biotic stress measurement.[\[15\]](#)
 - Sample Collection: Collect leaf samples from each treatment group (from Protocol 1) at 24, 48, and 72 hours post-application. Immediately freeze samples in liquid nitrogen and store at -80°C.
 - Hydrogen Peroxide (H₂O₂) Detection (DAB Staining):
 - Prepare a 1 mg/mL solution of 3,3'-diaminobenzidine (DAB) in HCl-acidified water (pH 3.8).
 - Immerse detached leaves in the DAB solution and vacuum infiltrate for 10-15 minutes.
 - Incubate under light for 4-6 hours.
 - Destain the leaves by boiling in ethanol (95%) to remove chlorophyll.
 - H₂O₂ presence is indicated by a reddish-brown precipitate. Photograph the leaves for qualitative analysis.
 - Superoxide (O₂⁻) Detection (NBT Staining):
 - Prepare a 0.1% solution of nitroblue tetrazolium (NBT) in a potassium phosphate buffer (10 mM, pH 7.8).

- Immerse detached leaves in the NBT solution and incubate in the dark for 2-4 hours.
- Destain by boiling in ethanol.
- Superoxide presence is indicated by a dark blue formazan precipitate. Photograph for qualitative analysis.
- Electrolyte Leakage Measurement:
 - Cut leaf discs (1 cm diameter) from fresh samples.
 - Rinse thoroughly with deionized water to remove surface contaminants.
 - Place discs in a test tube with a known volume of deionized water and incubate at room temperature for 4-6 hours.
 - Measure the initial electrical conductivity (EC1) of the solution.
 - Autoclave the samples to kill the tissue and release all electrolytes.
 - After cooling, measure the final electrical conductivity (EC2).
 - Calculate electrolyte leakage as a percentage: $(EC1 / EC2) * 100$.

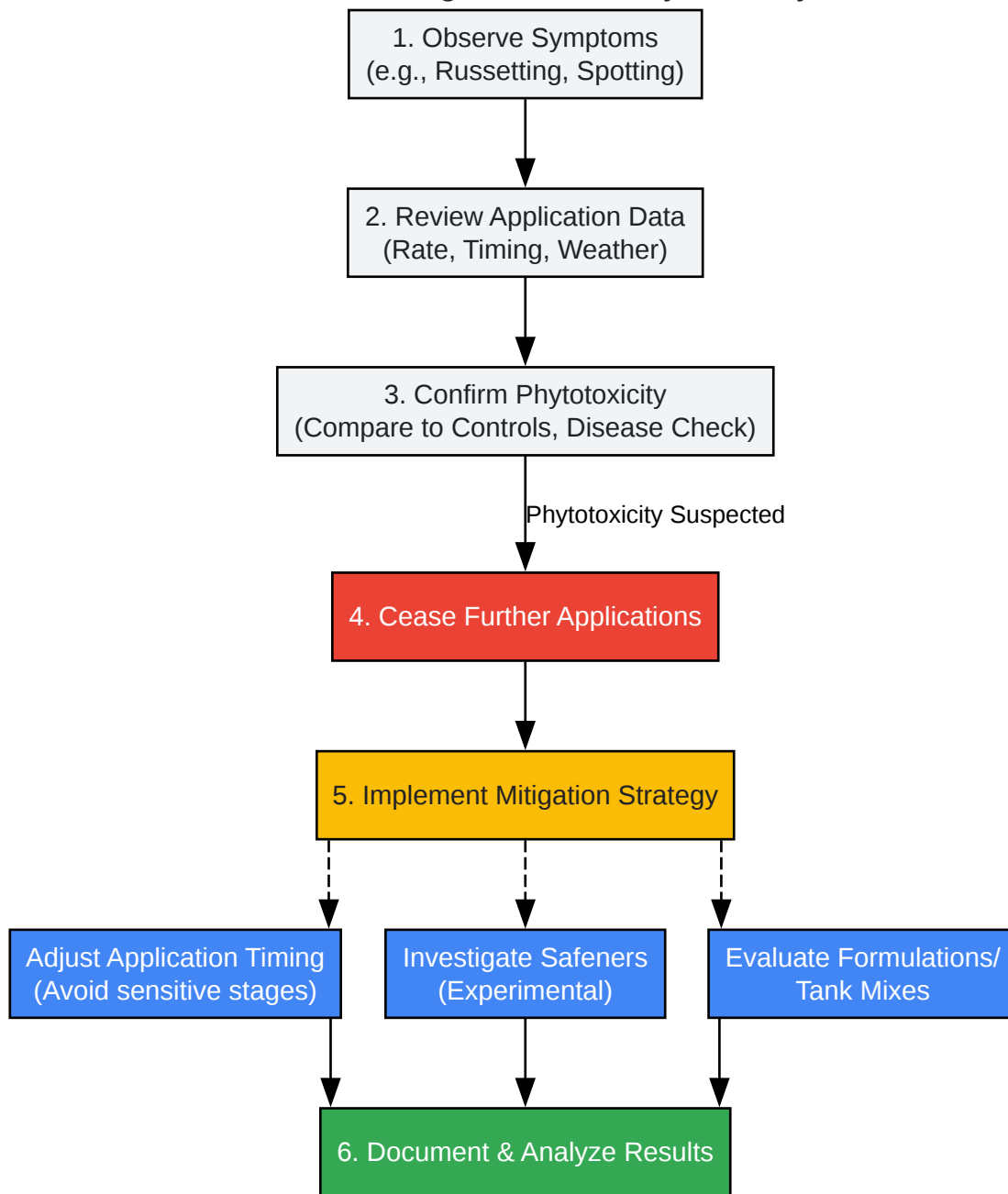
Protocol 3: **Dithianon** Residue Analysis using QuEChERS and LC-MS/MS

- Objective: To quantify the amount of **dithianon** residue in plant tissue.
- Methodology: Based on the acidified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[\[14\]](#)[\[16\]](#)[\[17\]](#)
 - Sample Homogenization: Weigh 10-15 g of frozen, homogenized plant material into a 50 mL centrifuge tube.
 - Extraction:
 - Add 10 mL of acidified acetonitrile (e.g., with 1% formic or acetic acid). The use of acidified solvent is crucial to improve the stability of the base-sensitive **dithianon** molecule.[\[14\]](#)[\[17\]](#)

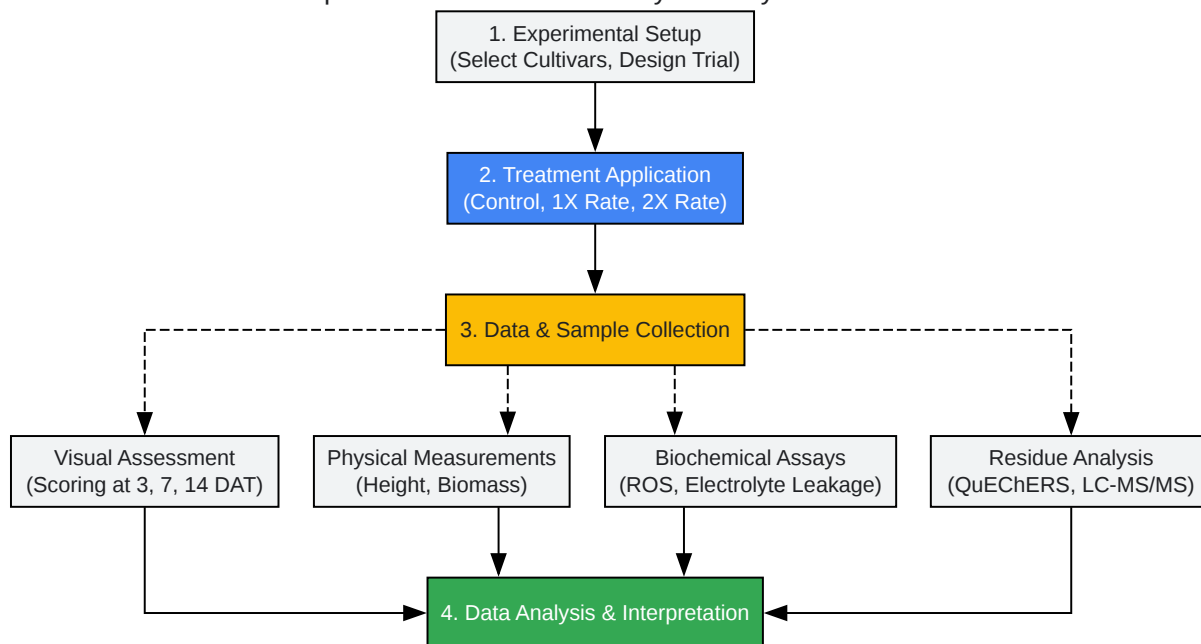
- Add QuEChERS extraction salts (e.g., 4g MgSO₄, 1g NaCl, or 6g MgSO₄, 1.5g sodium acetate).[\[16\]](#)[\[17\]](#)
- Shake vigorously for 1 minute and centrifuge at >4000 rpm for 5 minutes.
- Cleanup (Optional): For many matrices, a dispersive solid-phase extraction (dSPE) cleanup step is not recommended for **dithianon** as it can lead to losses.[\[17\]](#) Direct analysis of the supernatant is often preferred.
- Analysis:
 - Take an aliquot of the acetonitrile supernatant.
 - Filter the extract through a 0.22 µm PTFE filter into an LC vial.
 - Inject the sample into a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system for analysis.[\[14\]](#)
- LC-MS/MS Conditions:
 - Column: A reversed-phase C18 column.
 - Mobile Phase: Typically a gradient of water and acetonitrile, both containing a small amount of acid (e.g., 0.01% acetic acid) to ensure **dithianon** stability and ionization.[\[14\]](#)
 - Detection: Use tandem mass spectrometry in negative electrospray ionization (ESI-) mode, monitoring for specific parent-to-daughter ion transitions (SRM).[\[14\]](#)[\[17\]](#)
- Quantification: Prepare matrix-matched calibration standards to accurately quantify the **dithianon** concentration in the sample.[\[14\]](#)

Visual Guides: Workflows and Pathways

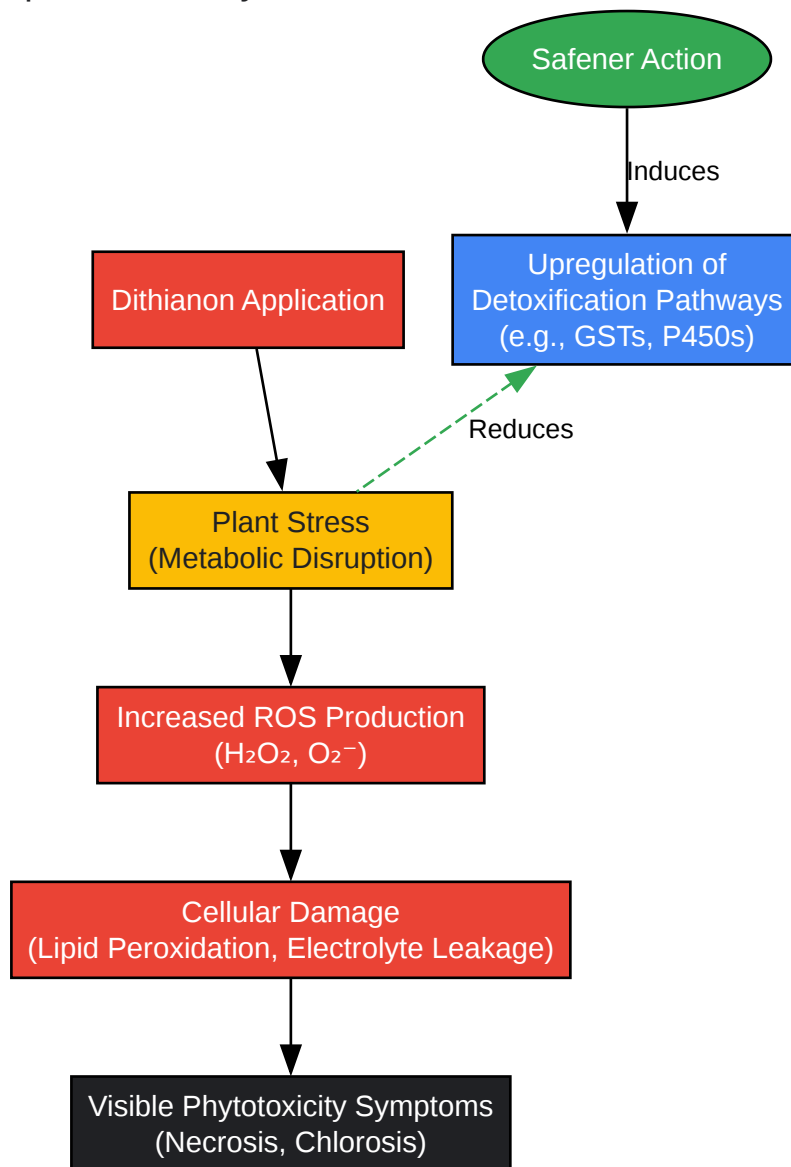
Troubleshooting Dithianon Phytotoxicity



Experimental Workflow for Phytotoxicity Assessment



Conceptual Pathway of Dithianon-Induced Oxidative Stress



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References

- 1. agricentre.basf.co.uk [agricentre.basf.co.uk]
- 2. cloud.winagro.gr [cloud.winagro.gr]
- 3. bcpc.org [bcpc.org]
- 4. researchgate.net [researchgate.net]
- 5. pp1.eppo.int [pp1.eppo.int]
- 6. Dithianon (Ref: BAS 216F) [sitem.herts.ac.uk]
- 7. Dithianon | C₁₄H₄N₂O₂S₂ | CID 18771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [wap.guidechem.com]
- 9. Modes of Action for Plant Disease Management Chemistries Presentation(ACIS) [cales.arizona.edu]
- 10. Application Timing and Preharvest Intervals for Wheat Fungicides | CropWatch | Nebraska [cropwatch.unl.edu]
- 11. mdpi.com [mdpi.com]
- 12. A Mini Review on Natural Safeners: Chemistry, Uses, Modes of Action, and Limitations - PMC [pmc.ncbi.nlm.nih.gov]
- 13. fao.org [fao.org]
- 14. documents.thermofisher.com [documents.thermofisher.com]
- 15. Methods to Quantify Biotic-Induced Stress in Plants - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. eurl-pesticides.eu [eurl-pesticides.eu]
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